

"Anticancer agent 233" cross-resistance with other anticancer drugs

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Anticancer agent 233	
Cat. No.:	B15580751	Get Quote

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Antitumor effect of RA233 alone and combined with radiotherapy PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Preliminary Results Confirm That The Addition Of Bone-protecting Agents To Radium-233 (Ra-233) Treatment Can Limit Fractures In Metastatic Castration Resistant Prostate Cancer Patients - EORTC [eortc.org]
- 4. The Mode-of-Action of Targeted Alpha Therapy Radium-223 as an Enabler for Novel Combinations to Treat Patients with Bone Metastasis PMC [pmc.ncbi.nlm.nih.gov]
- 5. Radium-223 dichloride treatment in metastatic castration-resistant prostate cancer in Finland: A real-world evidence multicenter study PMC [pmc.ncbi.nlm.nih.gov]
- 6. Radium-223 mechanism of action: implications for use in treatment combinations PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Anticancer agent 233" cross-resistance with other anticancer drugs]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15580751#anticancer-agent-233-cross-resistance-with-other-anticancer-drugs]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com